

Technical Guide: Molecular Weight Calculation & Characterization of 2-Cyano-2-propanol-d6

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Compound of Interest

Compound Name: 2-Cyano-2-propanol-1,1,1,3,3,3-d6

CAS No.: 40662-43-9

Cat. No.: B018810

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Executive Summary

This technical guide provides a rigorous framework for the molecular weight calculation, structural characterization, and safe handling of 2-Cyano-2-propanol-d6 (commonly known as Acetone Cyanohydrin-d6).

Targeting researchers in metabolic tracing and NMR spectroscopy, this document moves beyond simple stoichiometry. We integrate IUPAC 2024 standard atomic weights with isotopic enrichment factors to derive precise molecular mass values. Furthermore, we address the critical safety protocols required for this compound, which serves as a reversible source of Deuterated Hydrogen Cyanide (

) and Acetone-d6.

Part 1: Structural Analysis & Stoichiometry

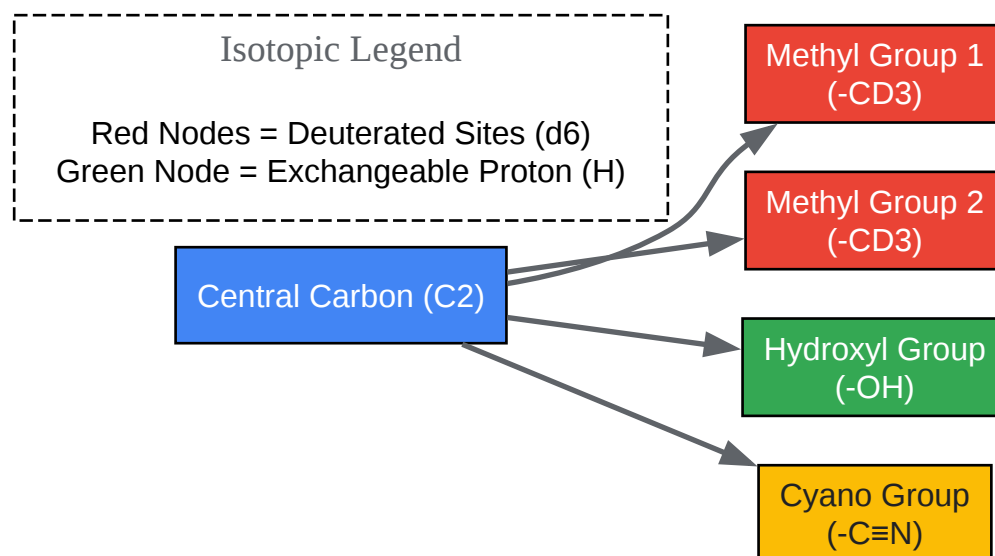
To perform an accurate calculation, we must first define the isotopologue structure. 2-Cyano-2-propanol-d6 is derived from the nucleophilic addition of cyanide to Acetone-d6.

Chemical Structure

- Systematic Name: 2-Hydroxy-2-methylpropanenitrile-d6
- CAS Registry Number: (Derivative of 75-86-5 for unlabeled)
- Molecular Formula:
 - Note: The "d6" designation refers to the two fully deuterated methyl groups (). The hydroxyl proton () remains as Protium () unless synthesized in a deuterated solvent () and specified as "d7". This guide calculates for the standard d6 form.

Connectivity Diagram

The following diagram illustrates the molecular connectivity and isotopic localization.



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Figure 1: Structural connectivity of 2-Cyano-2-propanol-d6 showing the central quaternary carbon bonded to two deuterated methyl groups, a hydroxyl group, and a nitrile group.

Part 2: High-Precision Calculation Methodology

Researchers require two distinct mass values:

- Average Molecular Weight (MW): For gravimetric preparation (molarity calculations).
- Monoisotopic Mass: For Mass Spectrometry (HRMS) identification.

Constants (IUPAC Standards)

We utilize the latest IUPAC atomic weights and NIST isotope masses.

Element	Isotope	Classification	Atomic Weight / Mass (Da)	Source
Carbon	Natural	Average	12.011	
	Monoisotopic	12.00000	NIST	
Nitrogen	Natural	Average	14.007	IUPAC CIAAW
	Monoisotopic	14.00307	NIST	
Oxygen	Natural	Average	15.999	IUPAC CIAAW
	Monoisotopic	15.99491	NIST	
Hydrogen	Natural ()	Average	1.008	IUPAC CIAAW
	Monoisotopic	1.00783	NIST	
Deuterium	Pure ()	Isotope Specific	2.01410	

Calculation A: Average Molecular Weight

This value assumes 100% enrichment at the D-positions for calculation purposes, but uses natural abundance for C, N, and O.

- Formula:

- Calculation:
 - (C) = 48.044
 - (H) = 1.008
 - (D) = 12.0846
 - (N) = 14.007
 - (O) = 15.999[1]

Total Average MW:91.143 g/mol

Calculation B: Monoisotopic Mass (Exact Mass)

Required for HRMS. This calculates the mass of the molecule containing only the most abundant isotopes (

,
,
,
,
,
).

- Calculation:
 - = 48.00000
 - = 1.00783
 - = 12.08460
 - = 14.00307
 - = 15.99491

Total Monoisotopic Mass:91.09041 Da

Comparison Table

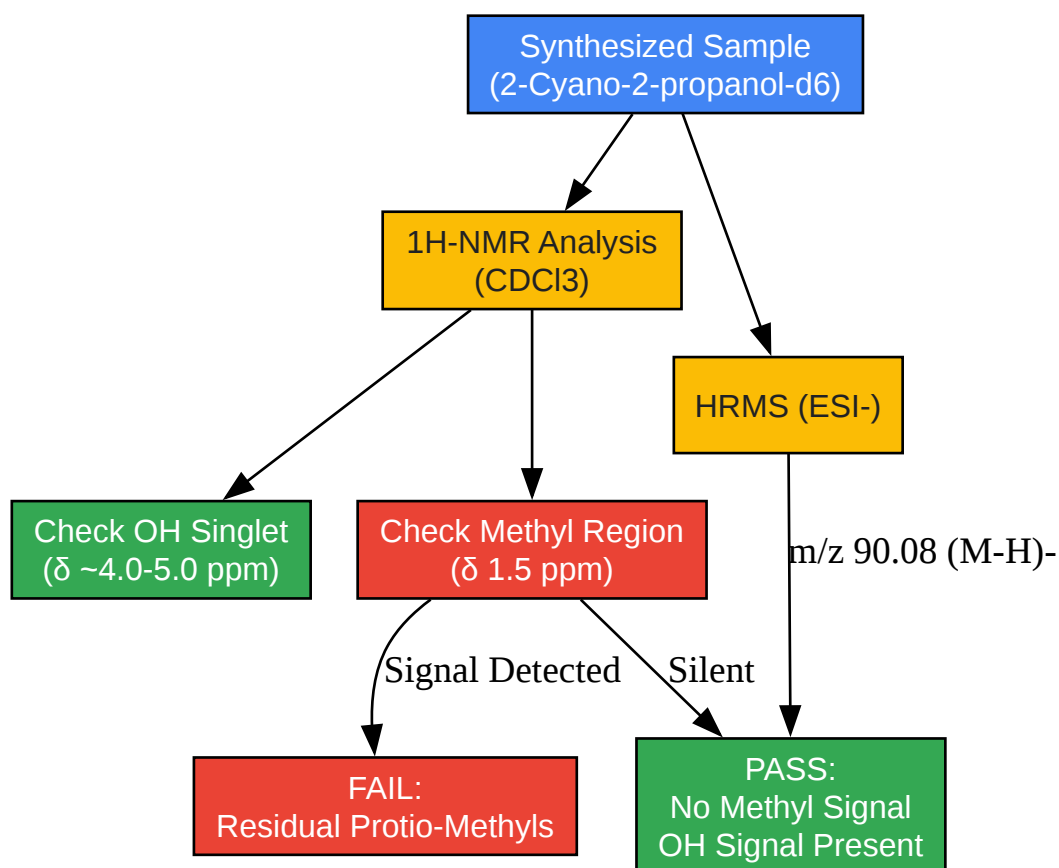
Property	Unlabeled (Acetone Cyanohydrin)	Deuterated (d6)	Difference
Formula			Neutrons
Average MW	85.105 g/mol	91.143 g/mol	+6.038
Exact Mass	85.05276 Da	91.09041 Da	+6.03765

Part 3: Isotopic Purity & Experimental Verification

Theoretical calculations assume 100% isotopic enrichment. In reality, synthesis from Acetone-d6 (typically >99.8% D) results in a statistical distribution of isotopologues (d6, d5, d4).

Verification Workflow

The following Graphviz diagram outlines the logic flow for verifying the identity and purity of the synthesized compound.



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Figure 2: Analytical workflow for validating isotopic purity. Absence of methyl proton signals in 1H-NMR confirms d6-labeling.

Protocol: 1H-NMR Verification

To confirm the "d6" status, one must verify the absence of the methyl protons.

- Solvent: Dissolve 10 mg of sample in
.
- Acquisition: Run a standard proton scan (16 scans minimum).
- Analysis:
 - Unlabeled Reference: Expect a singlet at

1.50 ppm (6H, methyls) and a broad singlet at

4.0-5.0 ppm (1H, OH).

- d6-Target: The region at

1.50 ppm should be silent (or show very small residual peaks from d5 impurities). The OH peak should remain visible.

- Note: Carbon-13 NMR (

-NMR) will show the methyl carbons as a septet due to coupling with Deuterium (Hz).

Protocol: Mass Spectrometry

Acetone cyanohydrin ionizes poorly in positive mode. Negative mode (ESI-) is preferred.

- Target Ion:
- Calculated m/z:
- Criteria: The major peak must correspond to the d6 species. Significant peaks at m/z 89 or 88 indicate incomplete deuteration (d5/d4).

Part 4: Handling & Safety (Critical)[5]

WARNING: 2-Cyano-2-propanol-d6 is chemically equivalent to its unlabeled counterpart regarding toxicity. It is an Extremely Hazardous Substance.[2]

Decomposition Hazard

Cyanohydrins are in equilibrium with their ketone and Hydrogen Cyanide (HCN) precursors.

- Moisture Sensitivity: Contact with water or bases accelerates decomposition, releasing fatal HCN gas.
- Thermal Instability: Do not heat above 60°C without stabilization. Distillation requires reduced pressure and acid stabilization.

Storage Protocol

- Stabilization: Ensure the sample contains trace acid (e.g.,
or
) to inhibit decomposition.
- Temperature: Store at 2°C – 8°C (Refrigerated).
- Container: Tightly sealed glass vial with PTFE liner, stored inside a secondary containment vessel with desiccant.

References

- IUPAC Commission on Isotopic Abundances and Atomic Weights. (2024).[3][4] Standard Atomic Weights of the Elements. CIAAW. [\[Link\]](#)[4]
- National Institute of Standards and Technology (NIST). (2024). Atomic Weights and Isotopic Compositions for All Elements. NIST Physical Measurement Laboratory. [\[Link\]](#)
- PubChem. (2024). Acetone Cyanohydrin Compound Summary (Safety & Toxicity). National Library of Medicine. [\[Link\]](#)

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Sources

- 1. Atomic mass of elements: Carbon, Nitrogen, Oxygen, Sulphur, Chlorine, Hydrogen – Onheaven [\[onheaven.co.in\]](http://onheaven.co.in)
- 2. abdurrahmanince.net [\[abdurrahmanince.net\]](http://abdurrahmanince.net)
- 3. Standard Atomic Weights | Commission on Isotopic Abundances and Atomic Weights [\[ciaaw.org\]](http://ciaaw.org)
- 4. iupac.org [\[iupac.org\]](http://iupac.org)

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